

Technical Guide: 2-Butyl-8-bromoquinoline (CAS No. 651315-09-2)

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Compound of Interest

Compound Name: 8-Bromo-2-butylquinoline

Cat. No.: B15169411

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the chemical compound 2-butyl-8-bromoquinoline. Initial searches have confirmed its unique Chemical Abstracts Service (CAS) number as 651315-09-2^[1]. However, a comprehensive review of publicly available scientific literature and chemical databases reveals a significant lack of detailed experimental data for this specific molecule.

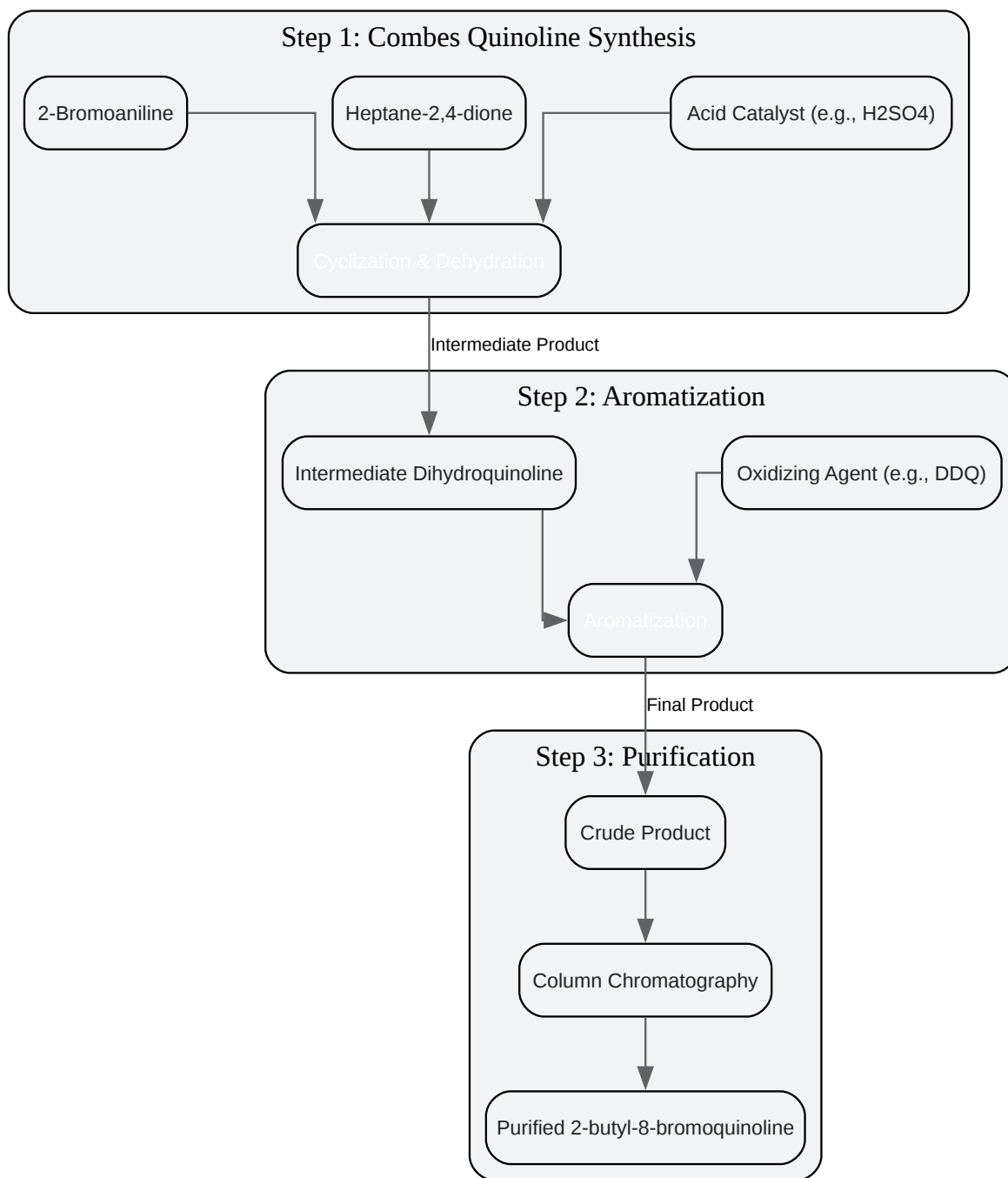
At present, there are no published studies detailing the synthesis, biological activity, quantitative data (such as IC₅₀ or binding affinity), or its involvement in specific signaling pathways. Therefore, the core requirements for a detailed technical whitepaper, including quantitative data tables and specific experimental protocols, cannot be met for 2-butyl-8-bromoquinoline itself.

To provide a useful resource, this guide will instead focus on a generalized, plausible synthetic approach for 2-butyl-8-bromoquinoline based on established methods for the synthesis of structurally related bromoquinolines. The experimental protocol provided below is a hypothetical pathway and should be treated as a starting point for research and development, requiring optimization and validation in a laboratory setting.

General Synthetic Approach for 2-Alkyl-8-Bromoquinolines

The synthesis of 2-alkyl-8-bromoquinolines can be envisioned through several established organic chemistry reactions. A common and effective method for creating the quinoline core is the Doebner-von Miller reaction or similar cyclization strategies, followed by functionalization. Below is a potential synthetic workflow.

Experimental Workflow: Proposed Synthesis of 2-Butyl-8-bromoquinoline



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Caption: Proposed synthetic workflow for 2-butyl-8-bromoquinoline.

Detailed Hypothetical Experimental Protocol

This protocol is a general guideline based on the synthesis of similar quinoline derivatives and has not been specifically validated for 2-butyl-8-bromoquinoline.

Objective: To synthesize 2-butyl-8-bromoquinoline from 2-bromoaniline.

Materials:

- 2-Bromoaniline
- Heptane-2,4-dione
- Concentrated Sulfuric Acid
- 2,3-Dichloro-5,6-dicyano-1,4-benzoquinone (DDQ)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- Hexane and Ethyl Acetate (for chromatography)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-bromoaniline (1.0 eq) in a suitable solvent such as ethanol.
- **Addition of Reagents:** Slowly add concentrated sulfuric acid (catalytic amount) to the solution. Subsequently, add heptane-2,4-dione (1.1 eq) dropwise to the stirred mixture.
- **Cyclization:** Heat the reaction mixture to reflux and maintain for several hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).

- **Work-up and Aromatization:** After cooling to room temperature, carefully neutralize the reaction mixture with a saturated solution of sodium bicarbonate. Extract the aqueous layer with dichloromethane. The combined organic layers contain the intermediate dihydroquinoline. Add DDQ (1.2 eq) to the organic solution and stir at room temperature until TLC indicates complete aromatization.
- **Purification:** Wash the organic layer with water and brine, then dry over anhydrous magnesium sulfate. Filter the solution and concentrate under reduced pressure to obtain the crude product. Purify the crude material by column chromatography on silica gel, using a gradient of hexane and ethyl acetate as the eluent, to yield the final product, 2-butyl-8-bromoquinoline.

Characterization: The final product should be characterized by standard analytical techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its identity and purity.

Potential Applications in Research and Drug Development

While no specific biological activities have been reported for 2-butyl-8-bromoquinoline, the quinoline scaffold is a well-known privileged structure in medicinal chemistry. Derivatives of 8-bromoquinoline have been investigated for a range of applications, suggesting potential areas of research for this compound:

- **Intermediates in Organic Synthesis:** Bromoquinolines are valuable intermediates for introducing the quinoline moiety into larger, more complex molecules through cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig).
- **Anticancer and Antimicrobial Agents:** The quinoline ring system is present in numerous compounds with demonstrated anticancer and antimicrobial properties.
- **Ligands in Coordination Chemistry:** The nitrogen atom in the quinoline ring can act as a ligand for metal ions, making these compounds of interest in the development of catalysts and materials with specific electronic properties.

Further research is required to determine if 2-butyl-8-bromoquinoline possesses any of these activities. The lipophilic butyl group at the 2-position may influence its pharmacokinetic

properties, potentially enhancing membrane permeability and oral bioavailability compared to smaller analogs.

Conclusion

2-Butyl-8-bromoquinoline (CAS No. 651315-09-2) is a chemical entity for which detailed experimental data is currently lacking in the public domain. This guide has provided a plausible, though hypothetical, synthetic route based on established chemical principles for related compounds. It is hoped that this information will serve as a valuable starting point for researchers interested in the synthesis and evaluation of this and other 2-alkyl-8-bromoquinoline derivatives for applications in drug discovery and materials science. Further experimental work is necessary to validate the proposed synthesis and to explore the chemical and biological properties of this compound.

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References

- 1. 2-Bromoquinoline synthesis - chemicalbook [chemicalbook.com]
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